

Safety and handling of 5-Amino-2-methyl-2,3-dihydropyridazin-3-one

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Compound of Interest

Compound Name: 5-Amino-2-methyl-2,3-dihydropyridazin-3-one

Cat. No.: B1599958

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An In-depth Technical Guide to the Safe Handling of 5-Amino-2-methyl-2,3-dihydropyridazin-3-one

This document provides a comprehensive technical guide for the safe handling, storage, and disposal of **5-Amino-2-methyl-2,3-dihydropyridazin-3-one** (CAS No. 13506-27-9). It is intended for researchers, chemists, and drug development professionals who may work with this compound in a laboratory setting. The guidance herein is synthesized from available safety data and established best practices in chemical hygiene.

A critical preface to this guide is the acknowledgment that the chemical, physical, and toxicological properties of this compound have not been thoroughly investigated. Therefore, a precautionary principle must be adopted at all times, treating the substance with the highest degree of care as a potentially hazardous material.

Compound Identification and Physicochemical Profile

Understanding the fundamental properties of a compound is the first step in a robust safety assessment.

- Chemical Name: **5-Amino-2-methyl-2,3-dihydropyridazin-3-one**
- CAS Number: 13506-27-9

- Molecular Formula: $C_5H_7N_3O$ [1]
- Molecular Weight: 125.13 g/mol [1]

From a handling perspective, its nature as a solid organic compound necessitates careful manipulation to avoid dust generation and inhalation.

Hazard Assessment and GHS Classification

Due to the limited specific data for this exact CAS number, this guide synthesizes information from supplier data and safety sheets for closely related analogs. The following GHS (Globally Harmonized System) classification represents a conservative, protective stance.

Hazard Class	Hazard Code	Hazard Statement	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[1]
Skin Corrosion/Irritation	H315	Causes skin irritation	[1]
Serious Eye Damage/Irritation	H318 / H319	Causes serious eye damage / Causes serious eye irritation	[1]

Signal Word: Danger (based on H318) or Warning (based on H302, H315, H319)

Precautionary Statements (Synthesized):

- Prevention (P2xx):
 - P264: Wash skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product. [2]
 - P280: Wear protective gloves/ eye protection/ face protection. [3]
- Response (P3xx):
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. [2]

- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P310: Immediately call a POISON CENTER/doctor. (Crucial for serious eye contact)
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.
- Disposal (P5xx):
 - P501: Dispose of contents/container to an approved waste disposal plant.

It is imperative to note that this compound is not listed as a known or suspected carcinogen by IARC, NTP, or OSHA, though this is likely due to a lack of data rather than proven safety.

Risk Mitigation and Personal Protective Equipment (PPE)

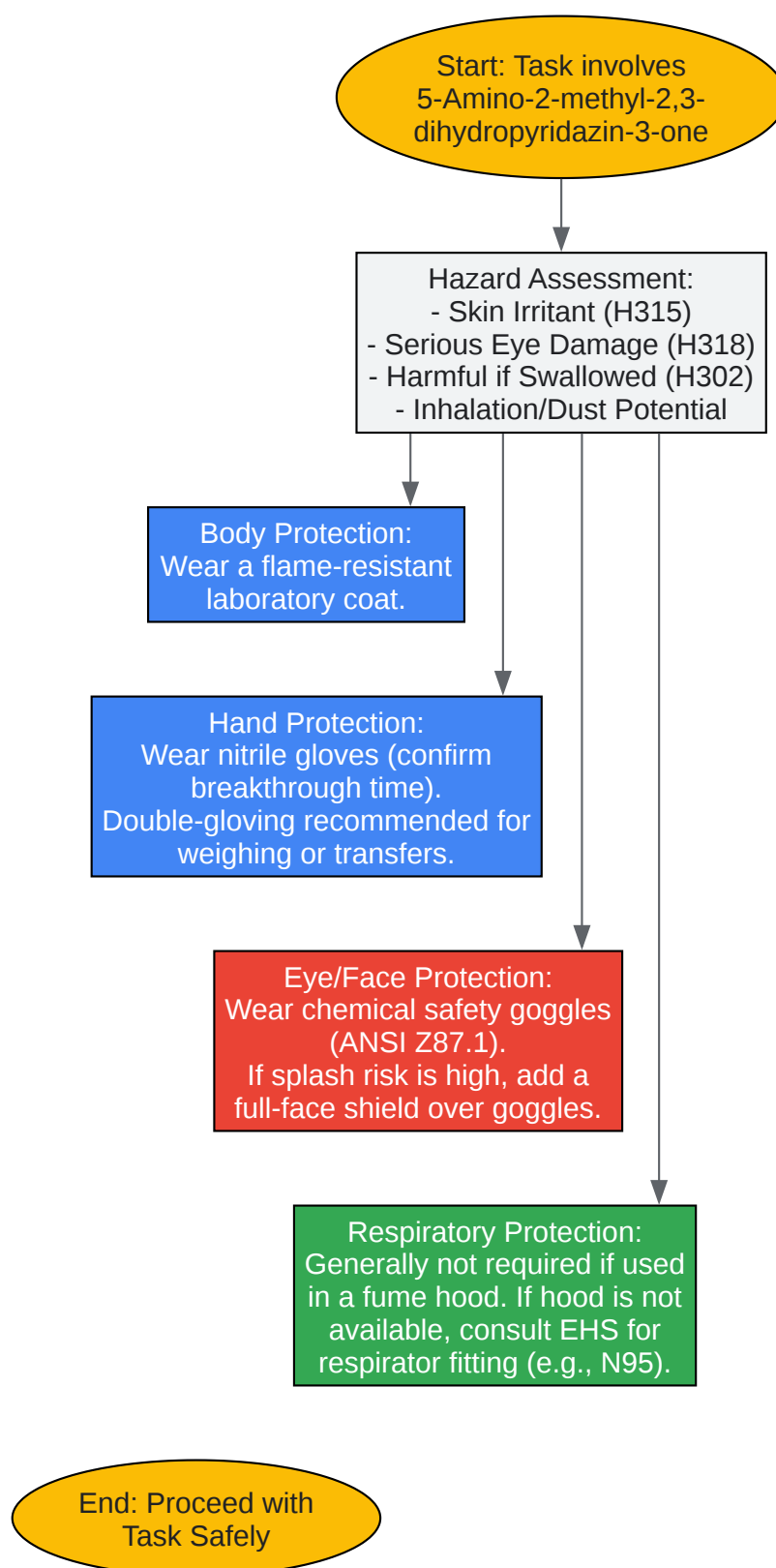
A multi-layered approach to risk mitigation is essential. The primary controls are engineering controls (e.g., fume hood), followed by administrative controls (protocols), and finally, personal protective equipment.

Engineering Controls

- Ventilation: All manipulations of the solid compound or its solutions must be performed in a certified chemical fume hood to prevent inhalation of dust or aerosols.
- Eyewash & Safety Shower: A calibrated and unobstructed emergency eyewash station and safety shower must be readily accessible within the immediate work area.

Personal Protective Equipment (PPE)

The selection of PPE is a direct response to the identified hazards. The causality is clear: the risk of skin and serious eye irritation dictates robust barrier protection.



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Caption: PPE Selection Workflow for the subject compound.

Standard Operating Procedures for Safe Handling

Adherence to a strict, step-by-step protocol is the foundation of a self-validating and trustworthy safety system.

Receiving and Storage Protocol

- **Verification:** Upon receipt, confirm the container is sealed and undamaged.
- **Labeling:** Ensure the manufacturer's label is legible and includes hazard pictograms. Add a dated "Date Received" and "Date Opened" label.
- **Storage:** Store the container in a designated, labeled secondary containment bin in a refrigerator at 2-8°C. Some suppliers recommend storage at room temperature under an inert atmosphere; the refrigerated condition is the more conservative approach for preserving stability in the absence of definitive data.^[1]

Weighing Protocol (Solid Compound)

- **Preparation:** Don all required PPE as per the workflow above. Perform the entire procedure within a chemical fume hood.
- **Staging:** Place a weigh boat on an analytical balance, a container of the compound, a spatula, and the receiving vessel inside the hood.
- **Tare:** Tare the balance with the weigh boat.
- **Transfer:** Carefully open the compound container. Using the spatula, gently transfer the desired amount of solid to the weigh boat. Avoid any actions that could create airborne dust. Self-validating step: Visually inspect the work area for any fugitive dust. If observed, pause and re-evaluate the technique.
- **Closure:** Securely close the primary compound container immediately after transfer.
- **Dissolution/Use:** Transfer the weighed solid into the receiving vessel.
- **Decontamination:** Wipe the spatula clean. Dispose of the weigh boat and any contaminated wipes in a designated solid hazardous waste container. Thoroughly wash hands after the

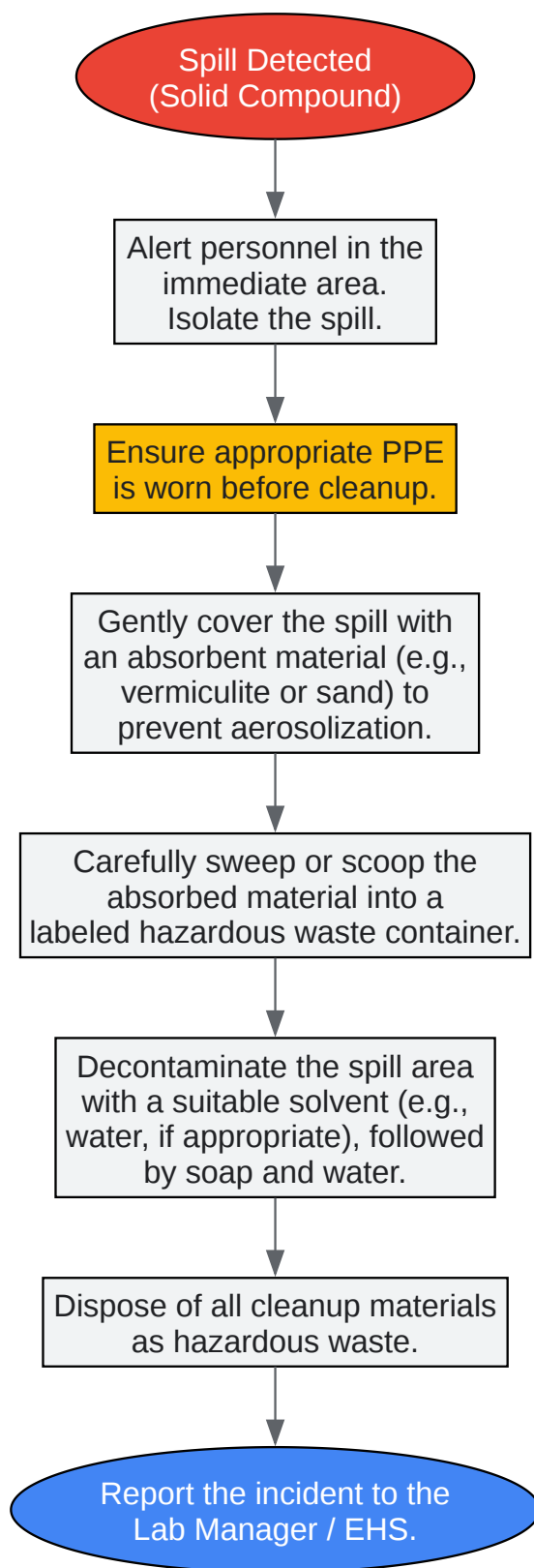
procedure.

Emergency Procedures

Rapid and correct response to an exposure or spill is critical.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.^[4] If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with gently flowing water for at least 15 minutes, holding the eyelids open.^[4] Remove contact lenses if present and easy to do. This is a medical emergency due to the risk of serious eye damage (H318). Call for immediate medical assistance.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.^[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Call a poison control center or doctor immediately for treatment advice.^[2]

Spill Response Protocol



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Caption: Workflow for responding to a solid spill.

Disposal

All waste, including empty containers, contaminated PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations. Do not dispose of this chemical down the drain.

Conclusion: A Precautionary Approach

The safe handling of **5-Amino-2-methyl-2,3-dihydropyridazin-3-one** is predicated on a conservative approach that acknowledges the significant gaps in its toxicological data. By adhering to the engineering controls, PPE requirements, and detailed protocols outlined in this guide, researchers can effectively minimize their risk of exposure. Always prioritize caution and assume the compound is hazardous until proven otherwise.

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